

In Vitro Activity of JNJ-42314415: A Technical Guide

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Compound of Interest

Compound Name: JNJ-42314415

Cat. No.: B12398950

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Core Summary

JNJ-42314415 is a potent and selective inhibitor of phosphodiesterase 10A (PDE10A), an enzyme primarily expressed in the medium spiny neurons of the striatum. By inhibiting PDE10A, **JNJ-42314415** modulates cyclic nucleotide signaling pathways, which are crucial for a variety of neuronal functions. This document provides a detailed overview of the in vitro activity of **JNJ-42314415**, summarizing key quantitative data, outlining experimental methodologies, and visualizing the relevant biological pathways and experimental workflows.

Quantitative Data Summary

The in vitro potency and selectivity of **JNJ-42314415** have been characterized through various enzymatic assays. The following tables summarize the key findings.

Target Enzyme	Species	Assay Type	Value (nM)	Reference
PDE10A	Human (recombinant)	Inhibition Constant (Ki)	35	[1][2][3]
PDE10A	Rat (recombinant)	Inhibition Constant (Ki)	64	[1][2][3]
PDE10A2	Rat (recombinant in Sf21 cells)	Half-maximal Inhibitory Concentration (IC50)	190	[2]

Table 1: Potency of **JNJ-42314415** against PDE10A.

JNJ-42314415 demonstrates significant selectivity for PDE10A over other phosphodiesterase families.

PDE Family	Selectivity Fold vs. PDE10A
Other 10 PDE Families	>100-fold

Table 2: Selectivity Profile of **JNJ-42314415**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The following sections detail the methodologies used to generate the quantitative data presented above.

Phosphodiesterase 10A (PDE10A) Enzyme Inhibition Assay

The inhibitory activity of **JNJ-42314415** on PDE10A is determined using a scintillation proximity assay (SPA).

Objective: To measure the half-maximal inhibitory concentration (IC50) and inhibition constant (Ki) of **JNJ-42314415** against recombinant human and rat PDE10A.

Materials:

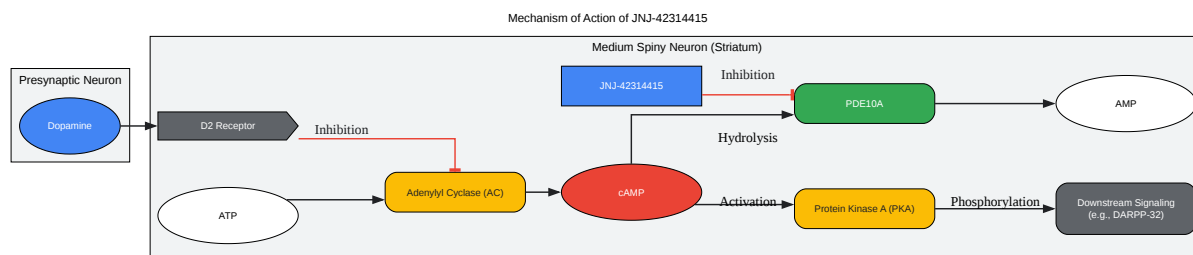
- Recombinant human PDE10A or rat PDE10A2 expressed in baculovirus-infected Sf21 cells. [\[2\]](#)
- $[3H]$ cAMP (Tritiated cyclic adenosine monophosphate) as the substrate. [\[2\]](#)
- Scintillation Proximity Assay (SPA) beads.
- Assay buffer and other standard laboratory reagents.
- **JNJ-42314415** (test compound).

Procedure:

- **Reaction Setup:** The assay is performed in a microplate format. Each well contains the recombinant PDE10A enzyme, a fixed concentration of $[3H]$ cAMP substrate, and varying concentrations of **JNJ-42314415**.
- **Incubation:** The reaction mixture is incubated for a defined period (e.g., 60 minutes) to allow for enzymatic hydrolysis of $[3H]$ cAMP. [\[2\]](#)
- **SPA Bead Addition:** Following incubation, SPA beads are added to the wells. The beads are coated with a scintillant and have a high affinity for the product of the enzymatic reaction, $[3H]$ AMP.
- **Signal Detection:** When $[3H]$ AMP binds to the SPA beads, the emitted beta particles from the tritium excite the scintillant, producing light that is detected by a microplate scintillation counter. Unreacted $[3H]$ cAMP in solution is not in close enough proximity to the beads to generate a signal.
- **Data Analysis:** The amount of light produced is proportional to the amount of $[3H]$ AMP formed and is inversely proportional to the inhibitory activity of **JNJ-42314415**. The IC50 value, the concentration of the inhibitor that reduces enzyme activity by 50%, is calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve. The Ki value is then calculated from the IC50 using the Cheng-Prusoff equation.

Visualizations

Signaling Pathway of PDE10A Inhibition

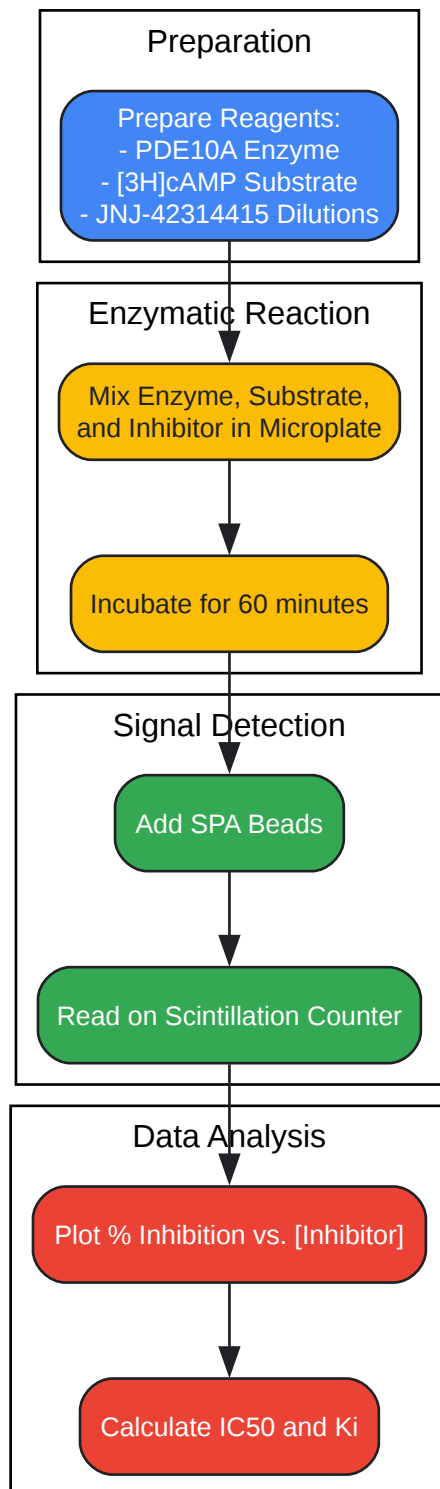


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Caption: **JNJ-42314415** inhibits PDE10A, increasing cAMP levels and downstream signaling.

Experimental Workflow for PDE10A Inhibition Assay

Workflow of PDE10A Scintillation Proximity Assay

[Click to download full resolution via product page](#)Caption: Step-by-step workflow for determining the inhibitory activity of **JNJ-42314415**.

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References

- 1. JNJ-42314415 [CAS:1334165-90-0 Probechem Biochemicals [probechem.com]]
- 2. medchemexpress.com [medchemexpress.com]]
- 3. Pharmacology of JNJ-42314415, a centrally active phosphodiesterase 10A (PDE10A) inhibitor: a comparison of PDE10A inhibitors with D2 receptor blockers as potential antipsychotic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]]
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